

An In-depth Technical Guide to 7-Octenyltrichlorosilane: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Octenyltrichlorosilane

Cat. No.: B132810

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Abstract

7-Octenyltrichlorosilane (OTS) is an organosilicon compound with significant applications in surface chemistry and materials science. As a bifunctional molecule, it possesses a terminal alkene group amenable to further chemical modification and a trichlorosilyl group that readily reacts with hydroxylated surfaces to form stable siloxane bonds. These characteristics make it a valuable silane coupling agent for creating self-assembled monolayers (SAMs) that can alter the properties of substrates such as glass, silica, and metal oxides. This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **7-octenyltrichlorosilane**, along with detailed experimental protocols and characterization data relevant to its application in research and development.

Chemical Structure and Identification

7-Octenyltrichlorosilane is comprised of an eight-carbon chain with a terminal double bond and a trichlorosilyl functional group at the opposite end. The presence of the unsaturated octenyl group allows for a wide range of subsequent chemical reactions, such as polymerization or the attachment of biomolecules, making it more versatile than its saturated alkylsilane counterparts.^[1]

- IUPAC Name: trichloro(oct-7-en-1-yl)silane[1]
- Molecular Formula: C₈H₁₅Cl₃Si[1]
- CAS Number: 52217-52-4[1][2]
- Synonyms: 7-OCT-1-ENYLTRICHLOROSILANE, Trichloro-7-octenylsilane, Silane, trichloro-7-octen-1-yl-[1][2]

A mixture of positional isomers, where the double bond may be located at different positions along the carbon chain, is also commercially available under the CAS number 153447-97-3.[1][3][4]

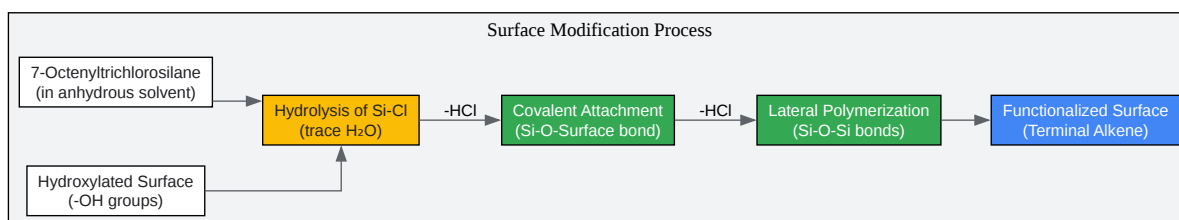
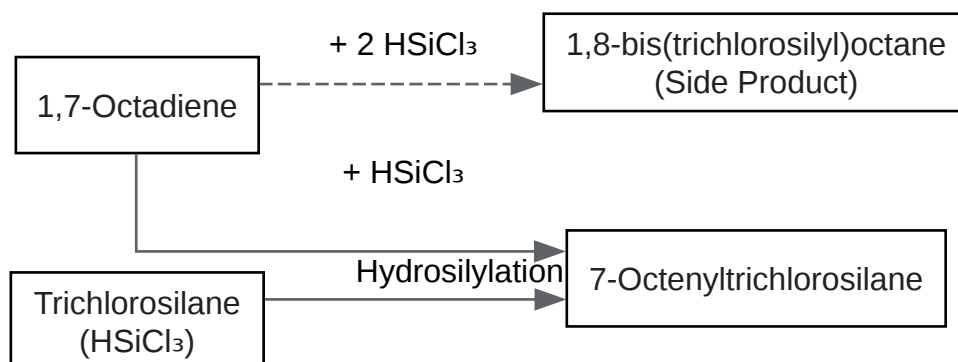
Physicochemical Properties

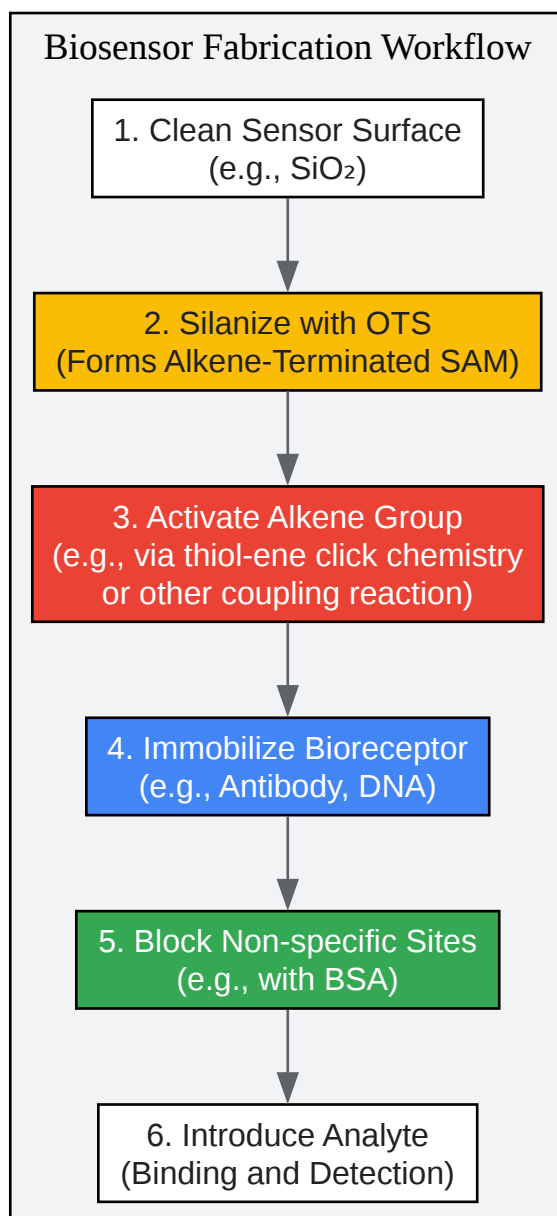
The quantitative physicochemical properties of **7-octenyltrichlorosilane** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

| Property | Value | Reference(s) |
|---------------------------------------|---------------------------------|--------------|
| Molecular Weight | 245.65 g/mol | [5] |
| Appearance | Colorless liquid | [1] |
| Boiling Point | 223-224 °C (at 1 atm) | [2][6] |
| Density | 1.07 g/mL (at 25 °C) | [2][6] |
| Refractive Index (n _{20/D}) | 1.458 | [2][6] |
| Flash Point | 93.9 °C (201.0 °F) - closed cup | [4][7] |
| SMILES | C=CCCCCCC--INVALID-LINK--(Cl)Cl | [1][8] |
| InChI Key | MFISPHKHJHQREG-UHFFFAOYSA-N | [1][8] |

Synthesis and Purification

The primary method for synthesizing **7-octenyltrichlorosilane** is through the hydrosilylation of a suitable diene with trichlorosilane. This reaction involves the addition of the Si-H bond across one of the carbon-carbon double bonds of the diene.





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References

- 1. scienceopen.com [scienceopen.com]
- 2. prepchem.com [prepchem.com]
- 3. Selective hydrosilylation of allyl chloride with trichlorosilane - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 7-Octenyltrichlorosilane | C₈H₁₅Cl₃Si | CID 104122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Octenyltrichlorosilane, mixture of isomers 96 153447-97-3 [sigmaaldrich.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. 辛烯基三氯硅烷，异构体混合物 96% | Sigma-Aldrich [sigmaaldrich.com]
- 8. researchgate.net [researchgate.net]
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